

Application Note: Strategic Utilization of -Trimethylguanidine in Bioactive Synthesis

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Compound of Interest

Compound Name: *N,N',N''-Trimethylguanidine*

CAS No.: 6145-43-3

Cat. No.: B1605261

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-Trimethylguanidine Scaffolds for Peptidomimetics and Heterocycle Construction

Executive Summary & Technical Distinction[1]

In the landscape of organic synthesis, "TMG" colloquially refers to 1,1,3,3-tetramethylguanidine, a non-nucleophilic Barton base. However,

-Trimethylguanidine (sym-TMG) represents a distinct chemical entity with unique utility in drug discovery. Unlike its tetramethylated isomer, which serves primarily as a proton scavenger, sym-TMG functions as a privileged structural building block.

This Application Note details the use of sym-TMG and its derivatives in synthesizing bioactive compounds. Specifically, it addresses the installation of methyl-guanidine motifs (arginine mimetics) and the construction of nitrogen-rich heterocycles (triazinones).

Chemical Distinction Table

Feature	1,1,3,3-Tetramethylguanidine (Common TMG)	-Trimethylguanidine (Sym-TMG)
Structure	Unsymmetrical (<chem>CN(C)C(C)(C)C</chem>)	Symmetrical (<chem>CN(C)C(C)(C)C</chem>)
Primary Role	Strong, non-nucleophilic base (Catalyst)	Pharmacophore / Building Block
H-Bonding	Limited (Sterically hindered)	High (Multiple donor/acceptor sites)
Key Application	Michael additions, Aldol condensations	Peptidomimetics, Heterocycle synthesis

Application I: Guanidinylation for Arginine Mimetics

The guanidine moiety is a critical pharmacophore found in numerous drugs (e.g., Metformin, Cimetidine) and bioactive peptides (Arginine). The

-trimethyl substitution pattern is particularly valuable for creating lipophilic arginine analogs that can cross cell membranes more effectively than their unsubstituted counterparts.

Mechanism of Action

The synthesis relies on electrophilic activation of the guanidine core. Sym-TMG derivatives (often protected) react with primary or secondary amines to transfer the guanidine group. This process, known as guanidinylation, transforms an amine-bearing scaffold into a guanidine-bearing bioactive.

Protocol: Synthesis of -Trimethylguanidinyl-Peptides

Target: Installation of a methylated arginine mimic onto a lysine side chain.

Reagents Required:

- Substrate: Peptide with free -amino group (Lysine residue), resin-bound.

- Reagent:
 - Di-Boc-
 - triflyl-guanidine (Activated sym-TMG precursor).
- Base:
 - Diisopropylethylamine (DIPEA).
- Solvent: Dichloromethane (DCM) / Dimethylformamide (DMF).

Step-by-Step Methodology:

- Resin Preparation:
 - Swell 100 mg of peptide-resin (loading 0.5 mmol/g) in DCM for 20 minutes.
 - Drain and wash with DMF (3x).
- Activation:
 - In a separate vial, dissolve
 - Di-Boc-
 - triflyl-guanidine (3.0 equiv relative to resin loading) in 2 mL DMF.
 - Add DIPEA (4.0 equiv). The solution should remain clear.
 - Note: The triflyl group is an excellent leaving group, making the central carbon highly electrophilic.
- Coupling (Guanidinylation):
 - Add the activated reagent solution to the resin.
 - Agitate at Room Temperature (RT) for 4–6 hours.
 - Monitoring: Perform a Kaiser test. A negative result (no blue color) indicates complete consumption of the free amine.

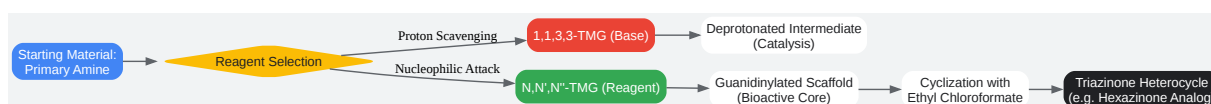
- Deprotection:
 - Wash resin with DMF (5x) and DCM (5x).
 - Treat with 50% Trifluoroacetic acid (TFA) in DCM for 30 minutes to remove Boc protecting groups and cleave from resin (if desired).
- Purification:
 - Precipitate the crude peptide in cold diethyl ether.
 - Purify via RP-HPLC (C18 column, Acetonitrile/Water gradient).

Application II: Synthesis of Bioactive Heterocycles (Triazinones)

-Trimethylguanidine is a key intermediate in the synthesis of triazinone herbicides (e.g., Hexazinone) and related antiviral scaffolds. The symmetric distribution of methyl groups directs the cyclization regioselectivity.

Pathway Visualization

The following diagram illustrates the divergence between using TMG as a base versus a building block.



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Figure 1: Decision tree illustrating the synthetic divergence between common TMG (base) and sym-TMG (building block) in bioactive synthesis.

Protocol: Cyclization to Triazinone Core

Context: Synthesis of Hexazinone analogs (Photosystem II inhibitors / Antiviral screening).

- Carbamate Formation:
 - React the amine substrate with ethyl chloroformate to form the carbamate intermediate.
 - Conditions: THF,
, 1 hour.
- Guanidine Incorporation:
 - React the carbamate with
-Trimethylguanidine (generated in situ or added as free base).
 - Stoichiometry: 1.1 equiv sym-TMG.
 - Solvent: Toluene or Xylene.
- Thermal Cyclization:
 - Heat the mixture to reflux (
).
 - The internal nucleophilic attack of the guanidine nitrogen onto the carbamate carbonyl releases ethanol and closes the ring.
 - Yield Optimization: Use a Dean-Stark trap to remove ethanol, driving the equilibrium forward.

Advanced Concept: Design of Organic Superbases

While sym-TMG itself is a base, its true power lies in "Superbase" design. By substituting the nitrogens with side chains capable of intramolecular hydrogen bonding (e.g., 3-dimethylaminopropyl groups), the basicity is enhanced significantly (up to 15-20 kcal/mol higher proton affinity than standard TMG).[1]

- Relevance: These "proton sponges" are used to catalyze reactions in sensitive bioactive synthesis where metal catalysts must be avoided.
- Mechanism: Upon protonation, the symmetric structure allows the proton to be "trapped" by multiple internal H-bonds, stabilizing the conjugate acid.

References

- Design of Superbasic Guanidines
 - Title: Design of Superbasic Guanidines: The Role of Multiple Intramolecular Hydrogen Bonds.[1]
 - Source: Academia.edu / J. Phys. Chem. A.
 - Significance: Establishes -trimethylguanidine as the core scaffold for designing non-ionic superbases used in sensitive organic c
- Guanidinylation Reagents
 - Title: A Mild and Inexpensive Procedure for the Synthesis of N,N'-Di-Boc-Protected Guanidines.[2]
 - Source: Organic Chemistry Portal / Synlett.[2]
 - Significance: Provides the foundational chemistry for protecting and activating guanidine cores for transfer to amine substr
- Heterocycle Synthesis (Hexazinone)
 - Title: Development of an optimized process for the production of Hexazinone.
 - Source: University of Johannesburg (CORE).
 - Significance: Details the industrial and lab-scale use of -ethoxycarbonyl- - trimethylguanidine in synthesizing bioactive triazinones.
- Bioactive Guanidine Derivatives
 - Title: Basic antiinflammatory compounds.[3] N,N',N''-Trisubstituted guanidines.[2][1][3][4][5][6][7][8]

- Source: Journal of Medicinal Chemistry (PubMed).
- Significance: Validates the -substitution pattern as a bioactive pharmacophore in anti-inflamm

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Sources

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